

How to handle and store Steroid sulfatase-IN-4 powder

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Compound of Interest

Compound Name: Steroid sulfatase-IN-4

Cat. No.: B12410449

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Technical Support Center: Steroid Sulfatase-IN-4

This technical support center provides essential information for researchers, scientists, and drug development professionals on the proper handling, storage, and use of **Steroid sulfatase-IN-4** powder.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for **Steroid sulfatase-IN-4** powder?

A1: **Steroid sulfatase-IN-4** powder should be stored at -20°C for long-term stability, where it can be kept for up to three years.^[1]

Q2: How should I store solutions of **Steroid sulfatase-IN-4**?

A2: Once dissolved in a solvent, it is recommended to store the solution at -80°C.^[1] Under these conditions, the solution is stable for up to one year. It is advisable to aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles.^[1]

Q3: What solvents can be used to dissolve **Steroid sulfatase-IN-4**?

A3: **Steroid sulfatase-IN-4** is soluble in Dimethyl Sulfoxide (DMSO). For in vivo studies, a common vehicle is a mixture of DMSO, PEG300, Tween 80, and saline or PBS.

Q4: Is **Steroid sulfatase-IN-4** light sensitive?

A4: While specific data on light sensitivity is not readily available, it is good laboratory practice to protect all chemical compounds from direct light, especially during storage and handling of solutions. Amber vials or tubes wrapped in foil are recommended.

Q5: What are the general safety precautions when handling **Steroid sulfatase-IN-4** powder?

A5: As with any chemical powder, it is important to handle **Steroid sulfatase-IN-4** in a well-ventilated area, preferably in a chemical fume hood. Personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, should be worn at all times. Avoid inhalation of the powder and direct contact with skin and eyes.

Data Presentation

Solubility Data

Solvent	Solubility	Notes
DMSO	Soluble. A stock solution of 40 mg/mL can be prepared. [1]	Primary solvent for creating stock solutions.
Ethanol	Data not available.	Generally, steroids have some solubility in ethanol, but this should be experimentally determined.
Water	Expected to be poorly soluble.	Direct dissolution in aqueous buffers is not recommended.

Stability Data

Form	Storage Temperature	Stability Duration
Powder	-20°C	Up to 3 years [1]
In Solvent	-80°C	Up to 1 year [1]

Experimental Protocols

Protocol for Reconstituting **Steroid Sulfatase-IN-4** for In Vitro Experiments

- **Preparation:** Before opening, bring the vial of **Steroid sulfatase-IN-4** powder to room temperature to prevent condensation.
- **Solvent Addition:** Add the appropriate volume of DMSO to the vial to achieve the desired stock concentration (e.g., for a 10 mM stock solution, add the corresponding volume of DMSO based on the amount of powder).
- **Dissolution:** Gently vortex or sonicate the vial until the powder is completely dissolved. Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting and Storage:** Aliquot the stock solution into single-use, light-protected vials. Store the aliquots at -80°C.

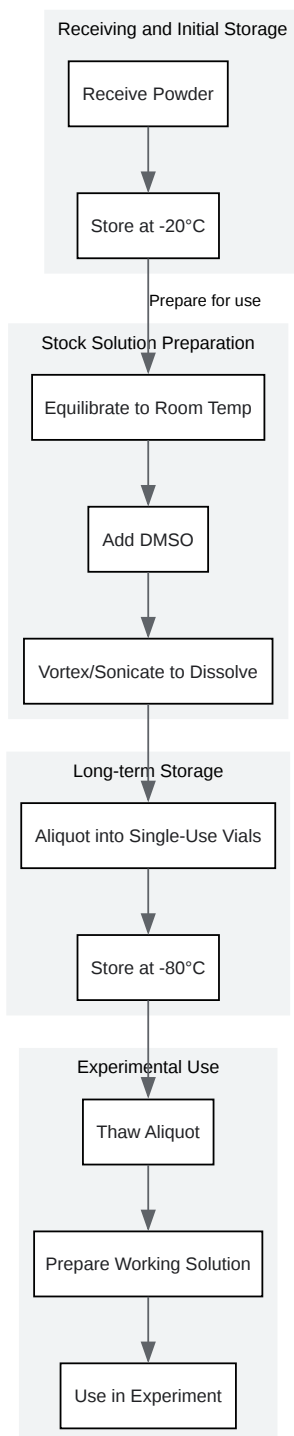
Troubleshooting Guide

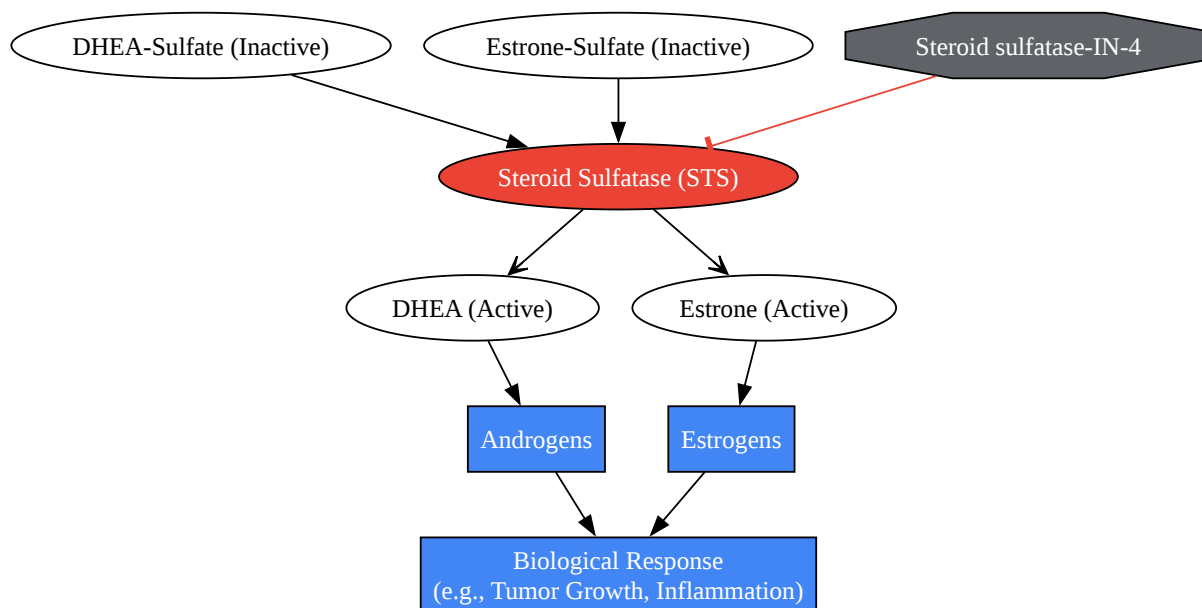
Issue	Possible Cause	Recommended Solution
Powder is difficult to dissolve.	Insufficient solvent volume or inadequate mixing.	Add a slightly larger volume of DMSO. Continue to vortex or sonicate for a longer period. Gentle warming may be attempted, but monitor for any signs of degradation.
Precipitation observed in the stock solution upon storage.	The storage temperature is too high, or the solution has undergone multiple freeze-thaw cycles.	Ensure storage at -80°C. Avoid repeated freezing and thawing by preparing single-use aliquots. If precipitation occurs, try to redissolve by warming and vortexing before use.
Inconsistent experimental results.	Degradation of the compound due to improper storage or handling. Inaccurate concentration of the stock solution.	Always use freshly prepared dilutions from a properly stored stock solution. Verify the concentration of your stock solution if possible. Ensure consistent experimental conditions.
The powder has clumped together in the vial.	Absorption of moisture.	While this may not affect the compound's integrity, it can make weighing difficult. If you need to weigh out the powder, do so in a controlled environment with low humidity. For reconstitution, the clumping should not affect dissolution in the appropriate solvent.

Visualizations

Experimental Workflow for Handling and Storing **Steroid Sulfatase-IN-4**

Workflow for Handling and Storing Steroid Sulfatase-IN-4

[Click to download full resolution via product page](#)Caption: Workflow for handling and storing **Steroid sulfatase-IN-4**.



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References

- 1. Steroid sulfatase-IN-4 | TargetMol [targetmol.com]
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